

# Heteronoside: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Heteronoside*

Cat. No.: *B15146561*

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## Abstract

**Heteronoside** is a complex flavonoid glycoside that has been identified and isolated from the herbaceous plant *Leonurus artemisia*.<sup>[1]</sup> As a member of the flavonoid family, it possesses a polyphenolic structure that suggests potential bioactivity, a characteristic of this class of natural products. This technical guide provides a detailed examination of the chemical structure of **Heteronoside**, based on currently available data. While comprehensive experimental and biological activity data for **Heteronoside** remains limited in publicly accessible literature, this document consolidates the known information and provides generalized experimental context for its study.

## Chemical Structure and Properties

**Heteronoside** is characterized by a flavone core, specifically quercetin, which is glycosidically linked to a decorated disaccharide at the 3-hydroxyl position. The systematic name for **Heteronoside** is 4H-1-Benzopyran-4-one, 3-[[6-O-[6-deoxy-3-O-(4-hydroxy-3,5-dimethoxybenzoyl)- $\alpha$ -L-mannopyranosyl]- $\beta$ -D-galactopyranosyl]oxy]-2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-.<sup>[1]</sup>

The structure consists of the following key components:

- Aglycone: Quercetin, a well-known flavonol with a 2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-4H-1-benzopyran-4-one structure.
- Disaccharide: A  $\beta$ -D-galactopyranosyl unit linked to a 6-deoxy- $\alpha$ -L-mannopyranosyl ( $\alpha$ -L-rhamnopyranosyl) moiety.
- Acyl Group: A 4-hydroxy-3,5-dimethoxybenzoyl group attached to the 3-position of the mannopyranosyl residue.

A 2D representation of the chemical structure of **Heteronoside** is provided below:



Caption: 2D chemical structure of **Heteronoside**.

## Physicochemical Properties

The fundamental physicochemical properties of **Heteronoside** have been determined and are summarized in the table below. This quantitative data is essential for its identification and for various analytical and experimental procedures.

Property	Value	Reference
Molecular Formula	C <sub>36</sub> H <sub>38</sub> O <sub>20</sub>	<a href="#">[1]</a>
Molecular Weight	790.68 g/mol	<a href="#">[1]</a>
CAS Number	852638-61-0	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

While specific, detailed experimental protocols for the original isolation and characterization of **Heteronoside** are not extensively published, a general methodology for the extraction and purification of flavonoid glycosides from plant sources, such as *Leonurus artemisia*, is presented below. This serves as a foundational guide for researchers aiming to isolate and study **Heteronoside** or similar compounds.

## General Protocol for Isolation and Purification

- Plant Material Collection and Preparation:
  - Aerial parts of *Leonurus artemisia* are collected, washed, and air-dried in the shade.
  - The dried plant material is ground into a fine powder to increase the surface area for extraction.
- Extraction:
  - The powdered plant material is subjected to solvent extraction, typically using a polar solvent such as methanol or ethanol, at room temperature.
  - The extraction is often performed multiple times to ensure a high yield of the target compounds.
  - The resulting extracts are combined and concentrated under reduced pressure using a rotary evaporator.
- Solvent Partitioning:
  - The concentrated crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol.
  - Flavonoid glycosides, being polar, are typically enriched in the ethyl acetate and n-butanol fractions.
- Chromatographic Purification:
  - The enriched fraction is subjected to various chromatographic techniques for the isolation of pure compounds.
  - Column Chromatography: The fraction is initially separated on a silica gel or Sephadex LH-20 column, eluting with a gradient of solvents (e.g., chloroform-methanol or methanol-water).
  - Preparative High-Performance Liquid Chromatography (HPLC): Further purification of the fractions obtained from column chromatography is achieved using preparative HPLC with a C18 column and a suitable mobile phase, often a gradient of acetonitrile and water.

## Structural Elucidation

The chemical structure of the isolated compound is typically elucidated using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): High-resolution mass spectrometry (HR-MS) is used to determine the exact molecular weight and elemental composition, allowing for the deduction of the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$ -NMR: Provides information on the number and chemical environment of protons, including the characteristic signals for the aromatic protons of the flavonoid core, the anomeric protons of the sugar moieties, and the protons of the acyl group.
  - $^{13}\text{C}$ -NMR and DEPT: Reveals the number and types of carbon atoms ( $\text{CH}$ ,  $\text{CH}_2$ ,  $\text{CH}_3$ , and quaternary carbons).
  - 2D-NMR (COSY, HSQC, HMBC): These experiments are crucial for establishing the connectivity within the molecule. COSY (Correlation Spectroscopy) identifies proton-proton couplings, HSQC (Heteronuclear Single Quantum Coherence) correlates protons with their directly attached carbons, and HMBC (Heteronuclear Multiple Bond Correlation) establishes long-range correlations between protons and carbons, which is essential for determining the glycosylation and acylation sites and the linkage between the sugar units.

## Biological Activity and Signaling Pathways

Currently, there is a notable lack of specific studies in the peer-reviewed literature detailing the biological activities and mechanisms of action of **Heteronoside**. As a flavonoid glycoside, it is plausible that **Heteronoside** may exhibit antioxidant, anti-inflammatory, or other biological properties characteristic of this compound class. However, without experimental data, any such claims would be speculative.

Consequently, no signaling pathways directly modulated by **Heteronoside** have been identified. Therefore, a diagrammatic representation of its biological interactions cannot be provided at this time. Further research is required to investigate the pharmacological potential of this complex natural product.

## Conclusion

**Heteronoside** is a structurally intricate flavonoid glycoside isolated from *Leonurus artemisia*. Its chemical identity has been established through its IUPAC name and physicochemical properties. While a general framework for its isolation and structural elucidation can be proposed based on standard phytochemical methods, a significant gap exists in the scientific literature regarding its specific biological functions and molecular targets. This presents an opportunity for future research to explore the therapeutic potential of **Heteronoside**, contributing to the broader understanding of the pharmacological effects of flavonoid glycosides.

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